

Chromatographic separation of Ibrutinib and its dihydrodiol metabolite

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Compound of Interest

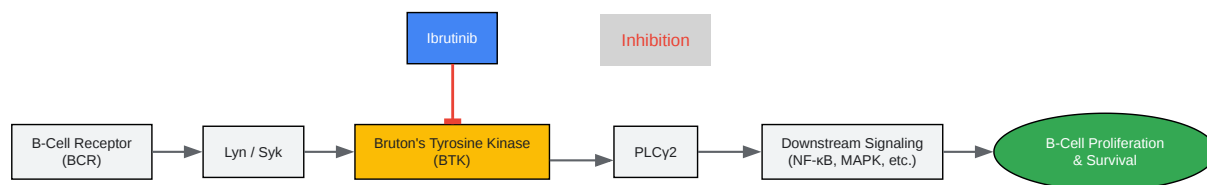
Compound Name: Dihydrodiol-Ibrutinib-d5

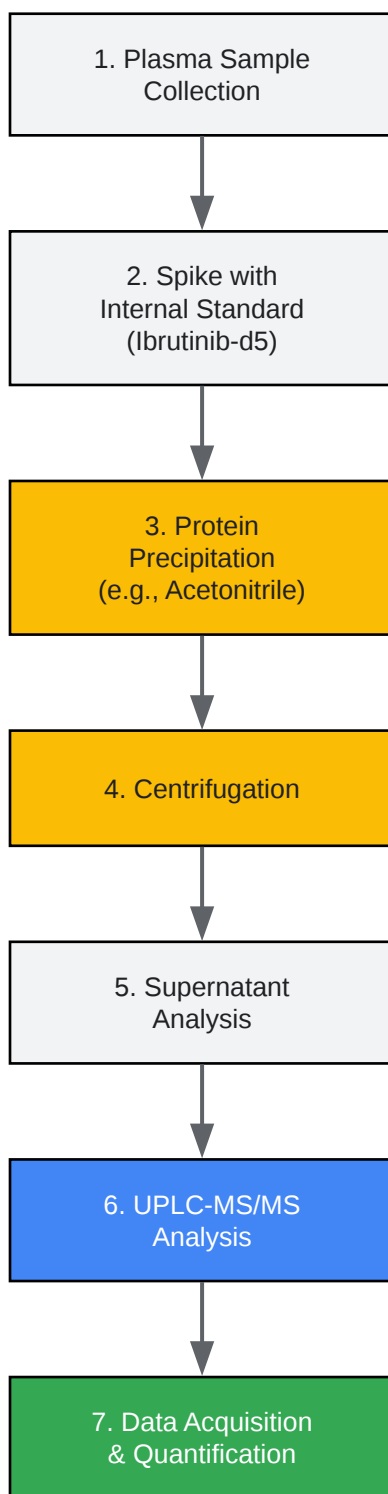
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Ibrutinib Signaling Pathway

Ibrutinib functions by irreversibly binding to a cysteine residue in the active site of Bruton's tyrosine kinase (BTK). This action blocks the B-cell receptor (BCR) signaling pathway, which is crucial for the proliferation, trafficking, and survival of malignant B-cells.[\[2\]](#)[\[10\]](#)





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